

Safety and handling precautions for Fluorescein dibutyrate.

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Compound of Interest

Compound Name: *Fluorescein dibutyrate*

Cat. No.: *B009291*

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An In-depth Technical Guide to the Safety and Handling of **Fluorescein Dibutyrate**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for laboratory professionals and is compiled from publicly available safety data sheets and chemical information. It is not a substitute for a formal risk assessment. Always consult the most current Safety Data Sheet (SDS) from your supplier before handling this chemical and adhere to all institutional and governmental safety regulations.

Introduction

Fluorescein dibutyrate (CAS No. 7298-65-9) is a fluorogenic substrate widely used in biochemical assays to detect esterase and lipase activity.[1][2][3][4] Its utility in research and development necessitates a thorough understanding of its safety profile and proper handling procedures to ensure the well-being of laboratory personnel and the integrity of experimental outcomes. This guide provides a comprehensive overview of the safety precautions, physical and chemical properties, and handling protocols for **Fluorescein dibutyrate**.

Hazard Identification and Classification

According to the 2012 OSHA Hazard Communication Standard (29 CFR 1910.122), **Fluorescein dibutyrate** is not considered a hazardous chemical.[5] However, as with any laboratory chemical, it should be handled with care, following good industrial hygiene and

safety practices.[5] A significant portion of its toxicological properties has not been fully investigated, with safety data sheets noting that 100% of the mixture consists of ingredient(s) of unknown acute toxicity.[5]

Safety Statements (European System):

- S22: Do not breathe dust.[1]
- S24/25: Avoid contact with skin and eyes.[1]

Physical and Chemical Properties

Proper handling and storage procedures are directly influenced by the physical and chemical properties of a substance. Key properties for **Fluorescein dibutyrate** are summarized below.

Property	Data	Reference(s)
CAS Number	7298-65-9	[1][2][3][4][5][6]
Molecular Formula	C ₂₈ H ₂₄ O ₇	[1][2][3][4][5][6]
Molecular Weight	472.49 g/mol	[1][2][3][4][5][6]
Appearance	Off-white or yellow to orange powder/crystals	[2][3][6]
Melting Point	118-119 °C	[2]
Solubility	Soluble in DMSO, DMF, and chloroform.[2][3][6] Insoluble in water.[7]	[2][3][6][7]
Purity	≥98% (HPLC)	[2][3][4]
Fluorescence	λ _{ex} ~490 nm, λ _{em} ~514 nm (in 0.1 M Tris pH 8.0 with lipase)	[2]

Toxicological and Ecological Data

Specific toxicological data for **Fluorescein dibutyrate** is largely unavailable. The information presented is based on supplier safety data sheets, which often state a lack of comprehensive

testing.

Data Point	Information	Reference(s)
Acute Oral Toxicity	No data available; 100% of the mixture consists of ingredient(s) of unknown toxicity.	[5]
Acute Dermal Toxicity	No data available.	[5]
Acute Inhalation Toxicity	No data available.	[5]
Skin Contact	No data available, but skin contact should be avoided.	[1][5]
Eye Contact	No data available, but eye contact should be avoided.	[1][5]
Sensitization	No information available.	[8]
Chronic Toxicity	No information available.	[5]
Carcinogenicity	No information available.	[8]
Ecotoxicity	May cause long-lasting harmful effects to aquatic life; 100% of the mixture consists of component(s) of unknown hazards to the aquatic environment.	[5]

Handling, Storage, and Exposure Controls

Adherence to proper handling and storage protocols is critical for maintaining the chemical's stability and ensuring user safety.

Handling

- Handle in accordance with good industrial hygiene and safety practices.[5]

- Ensure adequate ventilation, especially in confined areas.[\[5\]](#)[\[8\]](#)
- Avoid creating dust.[\[5\]](#)
- Do not get in eyes, on skin, or on clothing.[\[8\]](#)
- Avoid ingestion and inhalation.[\[8\]](#)
- Always wash hands after handling the product.[\[9\]](#)

Storage

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[5\]](#)[\[8\]](#)
- The recommended storage temperature is 2-8°C or at 4°C for both short and long-term storage.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)
- Protect from light and moisture.[\[2\]](#)[\[3\]](#)[\[6\]](#)
- The compound is stable for at least two years after receipt when stored correctly.[\[2\]](#)[\[3\]](#)[\[6\]](#)

Exposure Controls and Personal Protective Equipment (PPE)

Control/PPE	Specification	Reference(s)
Engineering Controls	Use in a well-ventilated area. Ensure eyewash stations and safety showers are close to the workstation location.	[8]
Eye/Face Protection	Wear safety glasses with side shields or goggles.	[5]
Skin Protection	Wear protective gloves and protective clothing. Inspect gloves prior to use.	[5][10]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, NIOSH/MSHA-approved respiratory protection should be worn. Required when dusts are generated.	[5]
Hygiene Measures	Handle in accordance with good industrial hygiene and safety practice. Wash hands before breaks and at the end of the workday. Do not eat, drink, or smoke when using this product.	[5][9][10]

Emergency and First Aid Procedures

In case of exposure, follow these first aid measures and seek medical advice if necessary.

- General Advice: Consult a physician if necessary.[5]
- Inhalation: Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[5]
- Skin Contact: Wash skin with soap and plenty of water.[5]

- Eye Contact: Wash with plenty of water. Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5][9]
- Ingestion: Clean mouth with water. Never give anything by mouth to an unconscious person.[5]

Accidental Release and Fire-Fighting Measures

Accidental Release

- Ensure adequate ventilation.[5]
- Use personal protective equipment as required.[5]
- Prevent further leakage or spillage if safe to do so.[5]
- For powder spills, cover with a plastic sheet or tarp to minimize spreading.[5]
- Take up mechanically, placing in appropriate containers for disposal. Avoid creating dust.[5]
- Clean the contaminated surface thoroughly.[5]
- Avoid release to the environment.[9]

Fire-Fighting

- Suitable Extinguishing Media: Use extinguishing measures appropriate to local circumstances and the surrounding environment, such as water spray, foam, dry powder, or carbon dioxide.[5][9]
- Unsuitable Extinguishing Media: None specified.[5]
- Hazardous Combustion Products: Carbon oxides (CO, CO₂).[5][8]
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[5][8]

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.[5]
- Possibility of Hazardous Reactions: None under normal processing.[5][8]
- Conditions to Avoid: Extremes of temperature and direct sunlight.[5][9]
- Incompatible Materials: Strong oxidizing agents.[5][8]
- Hazardous Decomposition Products: Carbon oxides.[5]

General Experimental Protocols for Safety Assessment

While specific experimental safety studies for **Fluorescein dibutyrate** are not detailed in the available literature, the following represents standard methodologies used to determine the toxicological data found in a typical SDS. These are based on internationally recognized OECD (Organisation for Economic Co-operation and Development) guidelines.

Methodology 1: Acute Oral Toxicity - Fixed Dose Procedure (OECD TG 420)

- Objective: To determine the oral toxicity of a substance.
- Procedure: A single dose of the substance is administered to a group of fasted rodents (typically rats) via gavage.
- Observation: Animals are observed for 14 days for signs of toxicity, including changes in skin, fur, eyes, and behavior. Body weight is recorded, and mortality is noted.
- Endpoint: The test allows for classification into one of the GHS (Globally Harmonized System) categories for acute toxicity. It provides an LD50 (median lethal dose) estimate.

Methodology 2: Acute Dermal Irritation/Corrosion (OECD TG 404)

- Objective: To assess the potential of a substance to cause skin irritation or corrosion.
- Procedure: A small amount (0.5 g or 0.5 mL) of the test substance is applied to a shaved patch of skin on a test animal (typically a rabbit). The patch is covered with a gauze dressing.

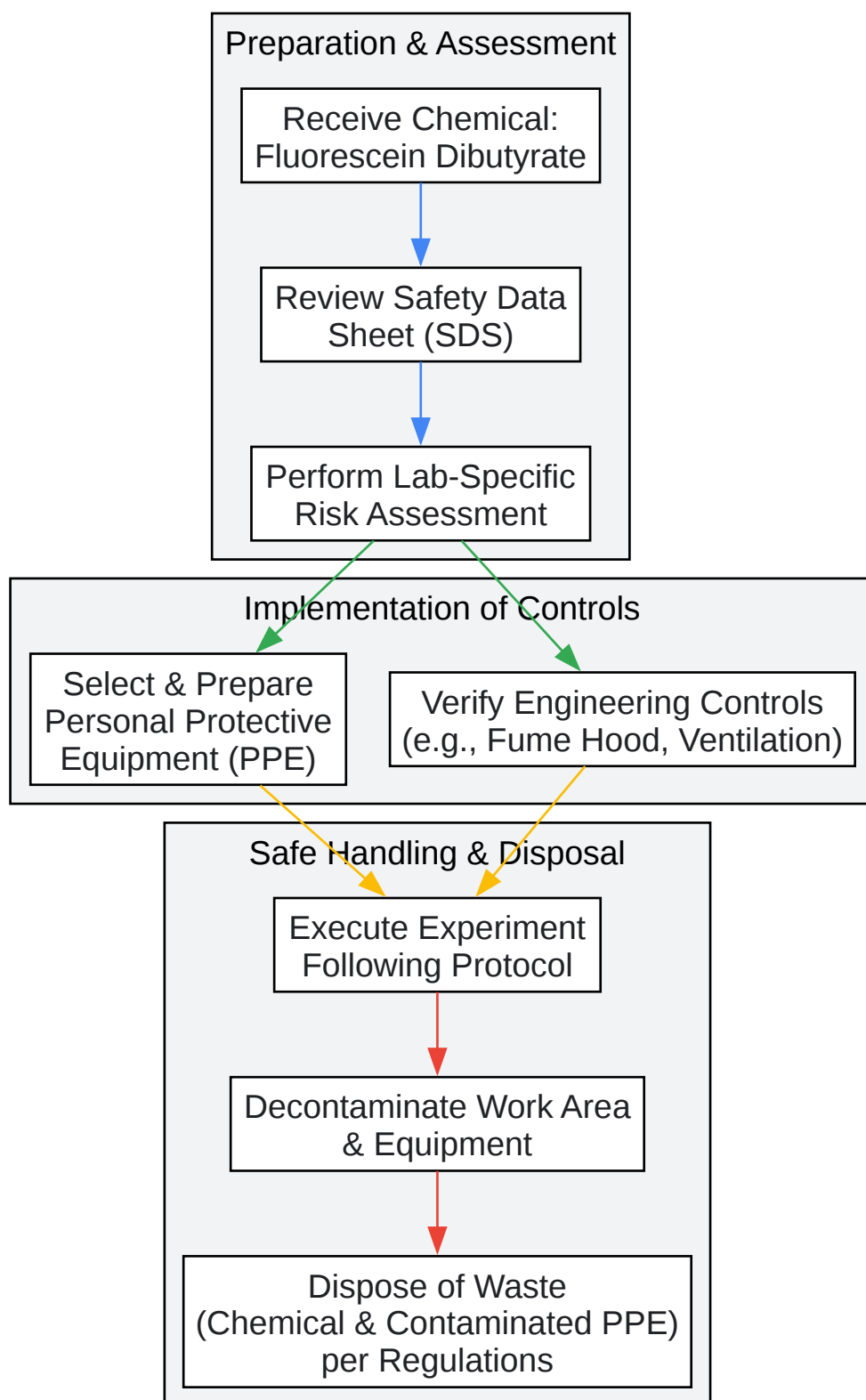
- Observation: The dressing is removed after 4 hours, and the skin is evaluated for erythema (redness) and edema (swelling) at specific intervals (e.g., 1, 24, 48, and 72 hours).
- Endpoint: The substance is classified based on the severity and reversibility of the observed skin reactions.

Methodology 3: Acute Eye Irritation/Corrosion (OECD TG 405)

- Objective: To determine the potential for a substance to cause eye irritation or damage.
- Procedure: A small, measured amount of the substance is applied into one eye of a test animal (typically a rabbit). The other eye remains untreated as a control.
- Observation: The eyes are examined at specific intervals after application for effects on the cornea, iris, and conjunctiva.
- Endpoint: The substance is classified based on the severity and persistence of eye lesions.

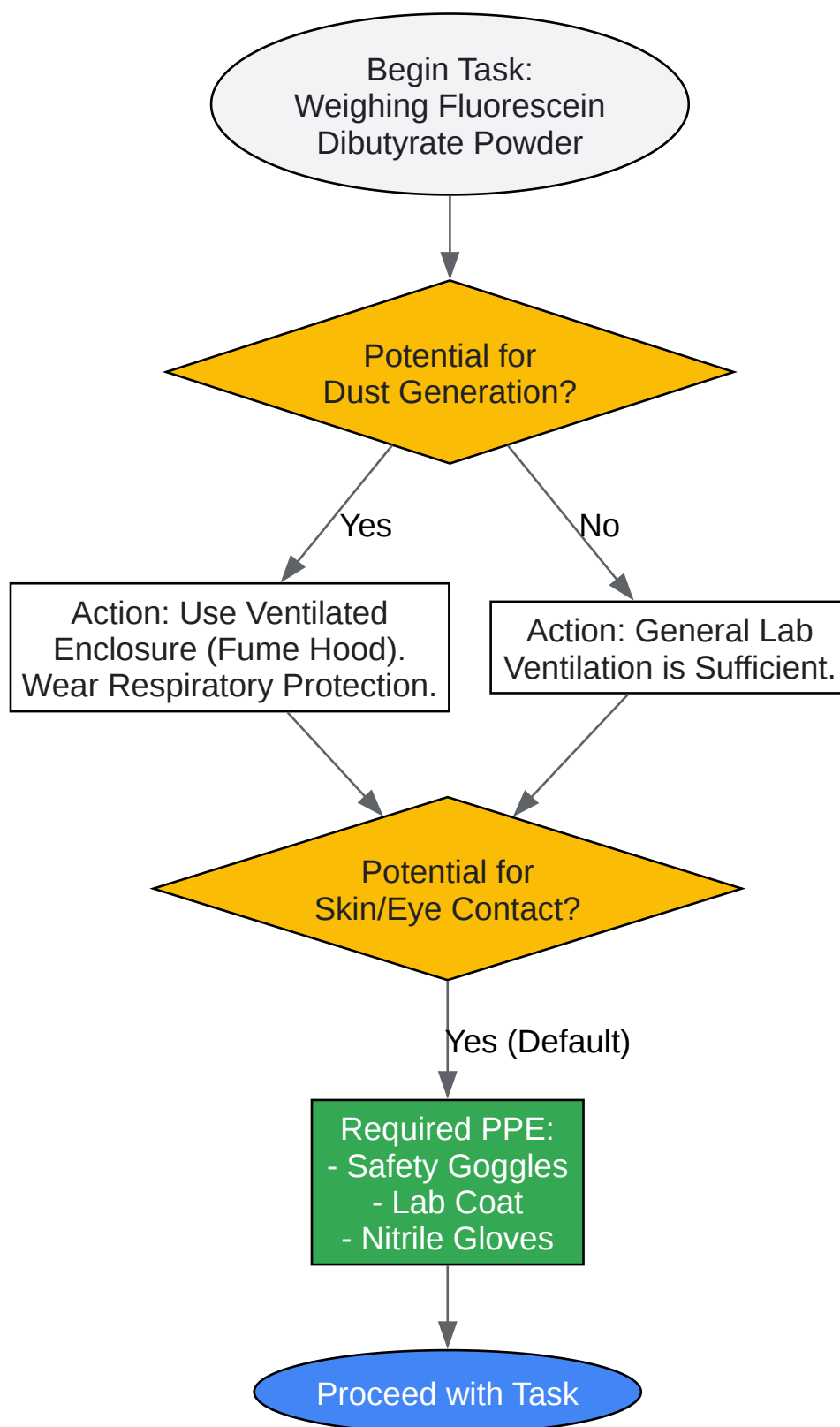
Visualized Workflows and Logic

The following diagrams illustrate standard safety workflows and decision-making processes applicable to handling **Fluorescein dibutyrate** and other laboratory chemicals.



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Caption: General workflow for safe chemical handling in a laboratory setting.



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Caption: Logic diagram for selecting appropriate Personal Protective Equipment (PPE).

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